

Proper Disposal of ML089: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ML089
Cat. No.: B15615314

[Get Quote](#)

For researchers, scientists, and drug development professionals, the responsible management of chemical compounds is paramount to ensuring a safe laboratory environment and minimizing environmental impact. This document provides essential guidance on the proper disposal procedures for **ML089**, a potent and selective phosphomannose isomerase (PMI) inhibitor.

Essential Safety and Logistical Information

ML089 is a solid, off-white to light yellow powder. As with any chemical compound, it is crucial to handle **ML089** in accordance with standard laboratory safety protocols. This includes the use of appropriate personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat. All handling of the solid compound should be performed in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust particles.

Accurate record-keeping of the acquisition, use, and disposal of **ML089** is essential for maintaining a clear audit trail and ensuring regulatory compliance. All waste containing **ML089** must be treated as chemical waste and disposed of through an approved hazardous waste management service.

Quantitative Data Summary

Based on available information, the following table summarizes key quantitative data for **ML089**. This information is critical for accurate labeling and documentation of waste.

Parameter	Value
Chemical Name	ML089
Molecular Formula	C ₁₃ H ₈ FNOS
Molecular Weight	245.27 g/mol
CAS Number	1306638-12-9
Appearance	Solid, off-white to light yellow powder

Disposal Protocols

The following step-by-step procedures provide guidance for the proper disposal of **ML089** in various forms. These protocols are based on general best practices for chemical waste disposal and should be adapted to comply with the specific regulations of your institution and local authorities.

1. Unused or Expired **ML089** (Solid):

- **Step 1: Containment:** Carefully place the original container with the unused or expired **ML089** into a larger, sealable, and clearly labeled secondary container.
- **Step 2: Labeling:** Affix a hazardous waste label to the outer container. The label must include the chemical name ("**ML089**"), the CAS number (1306638-12-9), and the approximate quantity.
- **Step 3: Storage:** Store the labeled container in a designated hazardous waste accumulation area, segregated from incompatible materials.
- **Step 4: Collection:** Arrange for pickup by your institution's authorized hazardous waste disposal service.

2. **ML089** Solutions:

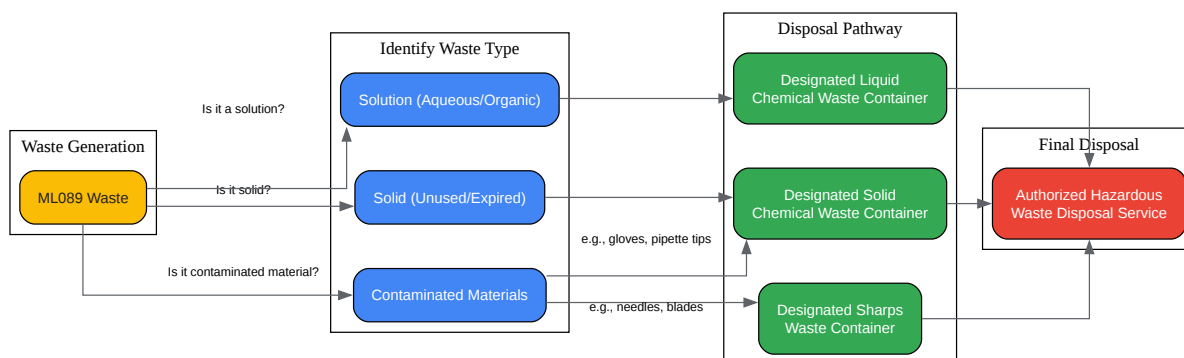
- Step 1: Collection: Collect all aqueous and organic solutions containing **ML089** in a designated, leak-proof, and chemically resistant waste container. Do not mix with other incompatible waste streams.
- Step 2: Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical names of all components (e.g., "**ML089** in Dimethyl Sulfoxide"), and their approximate concentrations.
- Step 3: Storage: Store the container in a designated hazardous waste accumulation area, ensuring the lid is securely closed.
- Step 4: Disposal: Arrange for collection by your institution's hazardous waste disposal service.

3. Contaminated Materials:

- Solid Waste: All disposable materials that have come into contact with **ML089**, such as pipette tips, gloves, and weighing papers, must be collected in a designated solid chemical waste container.
- Liquid Waste from Cleaning: The first rinse of any glassware or equipment that has been in contact with **ML089** should be collected as hazardous liquid waste. Subsequent rinses may be disposed of according to institutional guidelines.
- Sharps: Any sharps, such as needles or razor blades, contaminated with **ML089** must be disposed of in a designated sharps container for chemical waste.

Logical Workflow for **ML089** Disposal

The following diagram illustrates the decision-making process for the proper disposal of **ML089** waste.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the segregation and disposal of **ML089** waste.

- To cite this document: BenchChem. [Proper Disposal of ML089: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15615314/docs#proper-disposal-of-ml089-a-guide-for-laboratory-professionals\]](https://www.benchchem.com/product/b15615314/docs#proper-disposal-of-ml089-a-guide-for-laboratory-professionals)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)